

# An In-depth Technical Guide on the Physical Properties of Ethyl 4-oxohexanoate

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## Compound of Interest

Compound Name: Ethyl 4-oxohexanoate

Cat. No.: B1313881

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This technical guide provides a focused overview of two key physical properties of **ethyl 4-oxohexanoate**: its density and refractive index. The information contained herein is intended to support laboratory research, quality control, and various applications within the chemical and pharmaceutical sciences.

## Core Physical Properties

**Ethyl 4-oxohexanoate** (CAS No: 3249-33-0) is an organic compound with the molecular formula  $C_8H_{14}O_3$ .<sup>[1]</sup> Accurate knowledge of its physical properties is essential for its application in synthesis, formulation, and quality assessment.

## Quantitative Data

The density and refractive index of **ethyl 4-oxohexanoate** are summarized in the table below. These values are critical for calculations involving mass-to-volume conversions and for the characterization of the substance's purity and identity.

Physical Property	Value	Units
Density	0.964 <sup>[2]</sup>	g/cm <sup>3</sup>
	1.0 ± 0.1 <sup>[3]</sup>	g/cm <sup>3</sup>
Refractive Index	1.421 <sup>[3]</sup>	-

## Experimental Protocols

The following sections detail the methodologies for the experimental determination of density and refractive index for a liquid compound such as **ethyl 4-oxohexanoate**.

### Determination of Density

The density of a liquid can be determined using several established methods. Common laboratory procedures include the use of a pycnometer or the buoyancy technique based on Archimedes' principle.<sup>[4]</sup>

#### 1. Pycnometer Method:

- Principle: This method relies on determining the mass of a known and precise volume of the liquid. A pycnometer is a glass flask with a closely fitting ground glass stopper with a capillary tube through it, which allows a very reproducible volume of liquid to be measured.
- Procedure:
  - Clean and dry the pycnometer and weigh it accurately ( $m_1$ ).
  - Fill the pycnometer with distilled water of a known temperature and weigh it again ( $m_2$ ).
  - Empty and dry the pycnometer, then fill it with the sample liquid (**ethyl 4-oxohexanoate**) at the same temperature and weigh it ( $m_3$ ).
  - The density of the sample liquid ( $\rho_s$ ) is calculated using the formula:  $\rho_s = [(m_3 - m_1) / (m_2 - m_1)] * \rho_w$  where  $\rho_w$  is the density of water at the experimental temperature.

#### 2. Buoyancy Method (Archimedes' Principle):

- Principle: This technique involves measuring the apparent loss in mass of a solid of known volume when submerged in the liquid.<sup>[4]</sup>
- Procedure:
  - A sinker of a known volume ( $V$ ) is weighed in air ( $W_{\text{air}}$ ).

- The sinker is then submerged in the liquid sample, and its apparent weight is measured ( $W_{\text{liquid}}$ ).
- The density of the liquid is calculated from the difference in these weights, which corresponds to the weight of the displaced liquid.

## Determination of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a fundamental property used for substance identification and purity assessment.

### 1. Abbe Refractometer:

- Principle: The Abbe refractometer is a common laboratory instrument for measuring the refractive index of liquids. It operates based on the principle of total internal reflection at the interface between a prism of high refractive index and the sample.
- Procedure:
  - A few drops of the liquid sample are placed between the illuminating and refracting prisms of the refractometer.
  - Light is passed through the sample, and the user looks through the eyepiece to see a light and a dark field.
  - The knob on the side of the refractometer is adjusted until the boundary between the light and dark fields is sharp and coincides with the crosshairs in the eyepiece.
  - The refractive index is then read directly from the instrument's scale.

### 2. Michelson Interferometer Method:

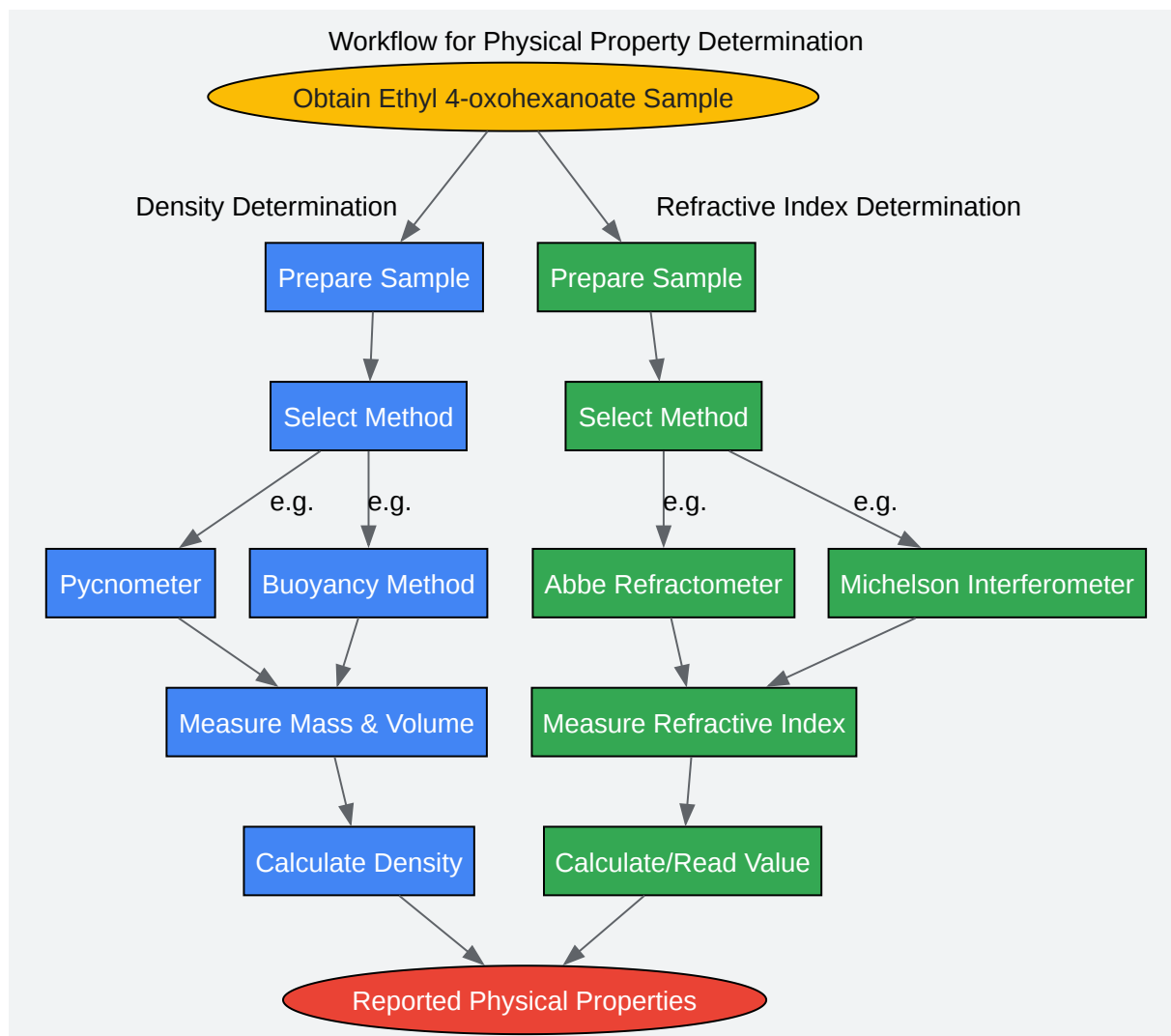
- Principle: This is a high-precision method where the refractive index is determined by measuring the change in the optical path length of a light beam passing through the liquid.[\[5\]](#)  
[\[6\]](#)
- Procedure:

- A transparent cell of a known thickness is filled with the liquid sample and placed in one arm of a Michelson interferometer.
- The cell is rotated, and the resulting shift in the interference fringe pattern is observed and counted.<sup>[5]</sup>
- The refractive index of the liquid can be calculated from the number of fringes shifted, the angle of rotation, and the thickness of the cell.<sup>[5]</sup>

## Visualizations

### Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the density and refractive index of a liquid sample like **ethyl 4-oxohexanoate** in a laboratory setting.



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Caption: Logical workflow for determining physical properties.

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